

Lupanine Perchlorate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Lupanine perchlorate*

Cat. No.: *B1675495*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data, handling precautions, and relevant biological information for **lupanine perchlorate**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Lupanine perchlorate is the perchlorate salt of lupanine, a quinolizidine alkaloid found in plants of the *Lupinus* genus.^{[1][2]} It is provided as a solid and is intended for research use only.^{[3][4]}

Property	Data	Reference(s)
CAS Number	7400-11-5	[2][3]
Molecular Formula	C ₁₅ H ₂₄ N ₂ O • HClO ₄	[1]
Formula Weight	348.8 g/mol	[1][2]
Purity	≥95%	[1][4]
Appearance	Solid	[1]
Solubility	DMSO: slightly soluble (requires heating and sonication), Methanol: slightly soluble	[1][2]
Storage	Store at -20°C	[1][2]
Stability	≥ 4 years (when stored as recommended)	[1]

Safety and Hazard Information

Lupanine perchlorate is classified as harmful if swallowed.[3] The toxicological properties are primarily attributed to the lupanine moiety, while the perchlorate anion introduces oxidizing hazards.

GHS Hazard Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity - Oral, Category 4	Warning	H302: Harmful if swallowed	

Source: Cayman Chemical Safety Data Sheet[3]

Toxicological Data

Specific LD50 data for **lupanine perchlorate** is not readily available. However, data for lupanine and related compounds provide an indication of its potential toxicity. It is important to

note that toxicity can vary between species.[5]

Compound	Route of Administration	Species	LD50	Reference(s)
Lupanine	Oral	Rat	1464 mg/kg	[6]
Lupanine	Intraperitoneal	Mouse	100-300 mg/kg	[7][8]
Lupanine	Oral	Mouse	175-700 mg/kg	[7][8]
Sparteine (related alkaloid)	Intraperitoneal	Mouse	30-42 mg/kg	[8]
Sparteine (related alkaloid)	Oral	Mouse	40-480 mg/kg	[8]

Symptoms of acute toxicity from quinolizidine alkaloids include neurological effects such as loss of motor coordination and muscular control.[8]

Handling Precautions

Due to the dual hazards of lupanine toxicity and the oxidizing nature of the perchlorate ion, stringent safety measures are required during handling.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[9]
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., natural rubber, neoprene, PVC, nitrile).[9][10]
- Skin and Body Protection: Wear a flame-resistant lab coat with long sleeves, long pants, and closed-toe shoes. An additional chemical apron is recommended.[9][10]

Engineering Controls:

- All work with **lupanine perchlorate** should be conducted in a certified chemical fume hood.
[10]

- For procedures involving heating, a specially designed perchloric acid fume hood with a wash-down system is required to prevent the accumulation of explosive perchlorate salts in the ductwork.[9][11]

Safe Handling Practices:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]
- Avoid contact with organic materials, strong dehydrating agents, and heat, as this can lead to the formation of explosive mixtures.[11][12]
- Store in its original container in a cool, dry, well-ventilated area away from incompatible materials.[9]

Spill and Waste Disposal:

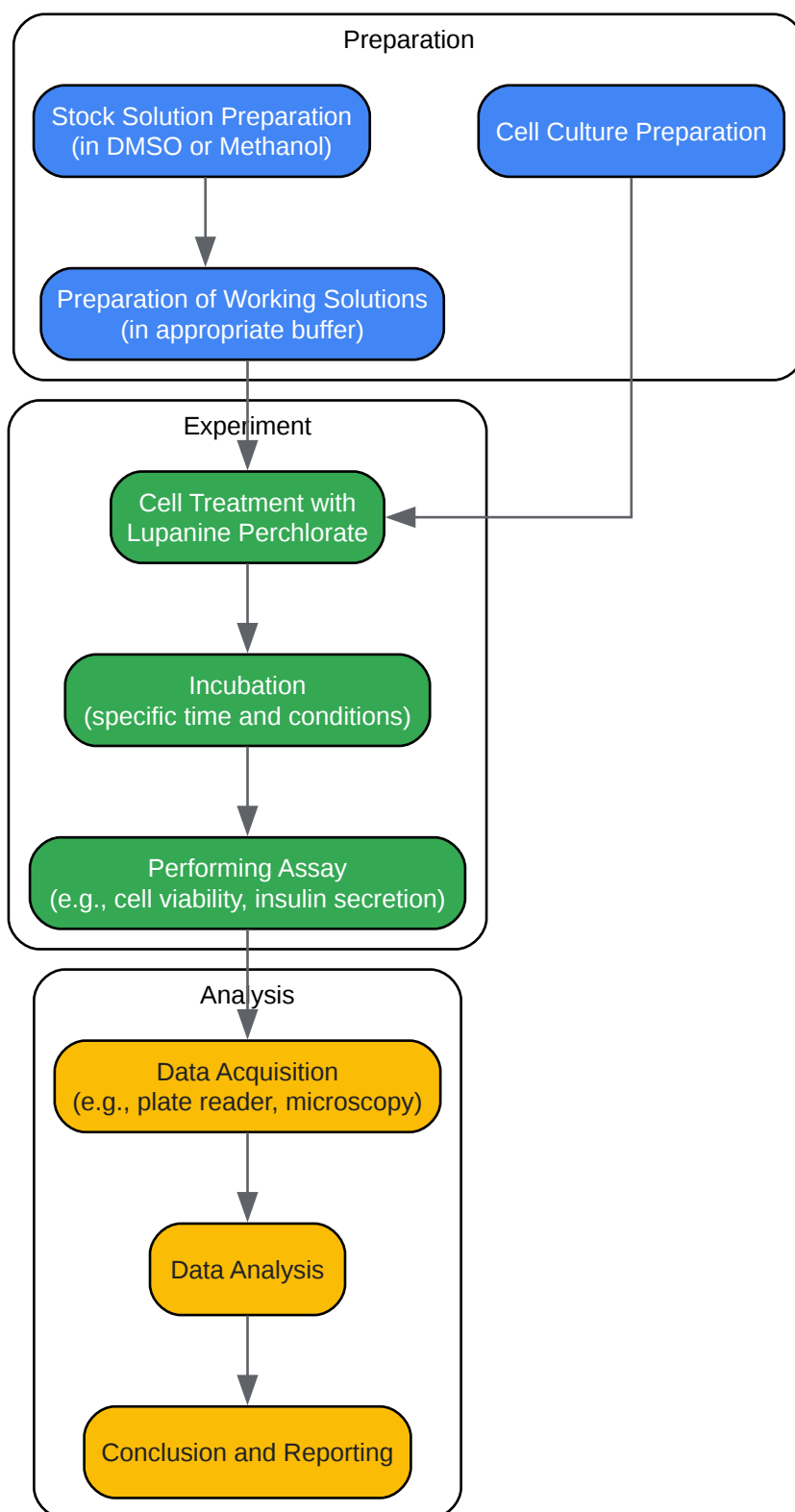
- In case of a spill, neutralize with sodium bicarbonate or another suitable inorganic acid neutralizer. Do not use combustible materials like paper towels for cleanup.[11][13]
- Dispose of waste in accordance with local, regional, and national regulations.[3]

Experimental Protocols & Workflows

While specific, detailed experimental protocols for **lupanine perchlorate** are proprietary to individual research labs, a general workflow for an in vitro experiment can be outlined.

General In Vitro Experimental Workflow

The following diagram illustrates a logical workflow for conducting an in vitro experiment with **lupanine perchlorate**, from stock solution preparation to data analysis.



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Caption: General workflow for an in vitro experiment using **lupanine perchlorate**.

Biological Activity and Signaling Pathways

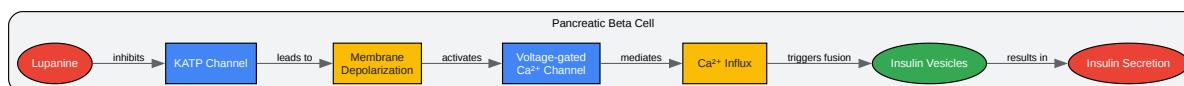
Lupanine exhibits a range of biological activities, primarily through its interaction with components of the nervous and endocrine systems.

Known Mechanisms of Action:

- Cholinergic System: Lupanine can act as a reversible inhibitor of acetylcholinesterase and has an affinity for both muscarinic and nicotinic acetylcholine receptors.[14]
- Insulin Secretion: Lupanine potentiates glucose-stimulated insulin release by directly inhibiting ATP-dependent potassium (KATP) channels in pancreatic beta cells.[15][16][17]

Signaling Pathway of Lupanine-Induced Insulin Secretion

The following diagram illustrates the proposed signaling pathway for lupanine's effect on insulin secretion in pancreatic beta cells.



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Caption: Proposed signaling pathway of lupanine-induced insulin secretion.

This guide is intended to provide a comprehensive overview of the safe handling and use of **lupanine perchlorate**. It is imperative that all laboratory personnel consult the most up-to-date Safety Data Sheet (SDS) from their supplier and adhere to all institutional safety protocols.

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